

2-Benzoyl-4-nitroaniline chemical formula and molecular weight

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzophenone

Cat. No.: B023384

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Technical Guide: 2-Benzoyl-4-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key data for 2-Benzoyl-4-nitroaniline, a molecule of interest in various chemical and pharmaceutical research domains.

Chemical Identity and Properties

2-Benzoyl-4-nitroaniline, also known by its IUPAC name (2-amino-5-nitrophenyl)(phenyl)methanone or as **2-amino-5-nitrobenzophenone**, is an aromatic organic compound. Its core structure consists of a benzoyl group and a nitro-substituted aniline moiety.

Molecular Information

Parameter	Value	Source
Chemical Formula	C ₁₃ H ₁₀ N ₂ O ₃	[1] [2] [3] [4]
Molecular Weight	242.23 g/mol	[2] [3] [4]
CAS Number	1775-95-7	[1] [2] [3] [4]

Physicochemical Properties

A comprehensive experimental dataset for all physicochemical properties of 2-Benzoyl-4-nitroaniline is not readily available in the public literature. The following table summarizes the available data.

Property	Value	Source
Melting Point	166-168 °C	[5]
Boiling Point	478.1 ± 35.0 °C at 760 mmHg	[5]
Density (predicted)	1.3 ± 0.1 g/cm ³	[5]

Synthesis of 2-Benzoyl-4-nitroaniline

A documented method for the synthesis of 2-Benzoyl-4-nitroaniline involves a palladium-catalyzed reaction between 2-cyano-4-nitroaniline and sodium benzenesulfinate.[\[4\]](#)

Experimental Protocol

Materials:

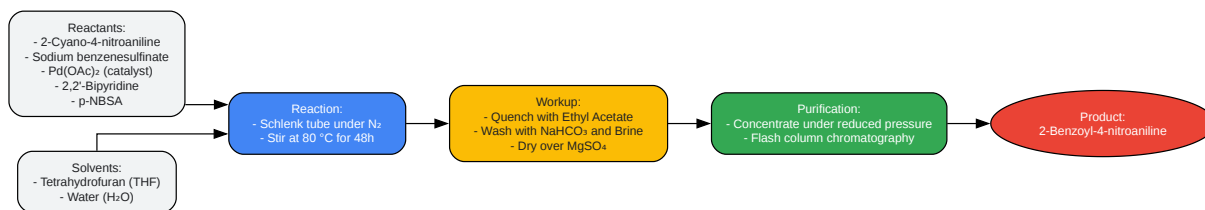
- 2-Cyano-4-nitroaniline
- Sodium benzenesulfinate
- Palladium acetate (Pd(OAc)₂)
- 2,2'-Bipyridine (bpy)
- p-Nitrobenzenesulfonic acid (p-NBSA)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Schlenk tube
- Nitrogen atmosphere

Procedure:

- To a Schlenk tube under a nitrogen atmosphere, add 2-cyano-4-nitroaniline (0.3 mmol), sodium benzenesulfinate (0.6 mmol), palladium acetate (10 mol%), 2,2'-bipyridine (20 mol%), and p-nitrobenzenesulfonic acid (10 equiv.).[\[4\]](#)
- Add tetrahydrofuran (2 mL) and water (1 mL) to the reaction vessel.[\[4\]](#)
- Stir the reaction mixture vigorously at 80 °C for 48 hours.[\[4\]](#)
- Upon completion, pour the mixture into ethyl acetate.[\[4\]](#)
- Wash the organic phase sequentially with a saturated sodium bicarbonate solution (2 x 10 mL) and brine (1 x 10 mL).[\[4\]](#)
- Extract the aqueous layer with ethyl acetate.[\[4\]](#)
- Combine the organic layers and dry over anhydrous magnesium sulfate.[\[4\]](#)
- Remove the solvent by concentration under reduced pressure.[\[4\]](#)
- Purify the resulting residue by flash column chromatography using a hexane/ethyl acetate eluent system to obtain the final product, **2-amino-5-nitrobenzophenone**.[\[4\]](#)

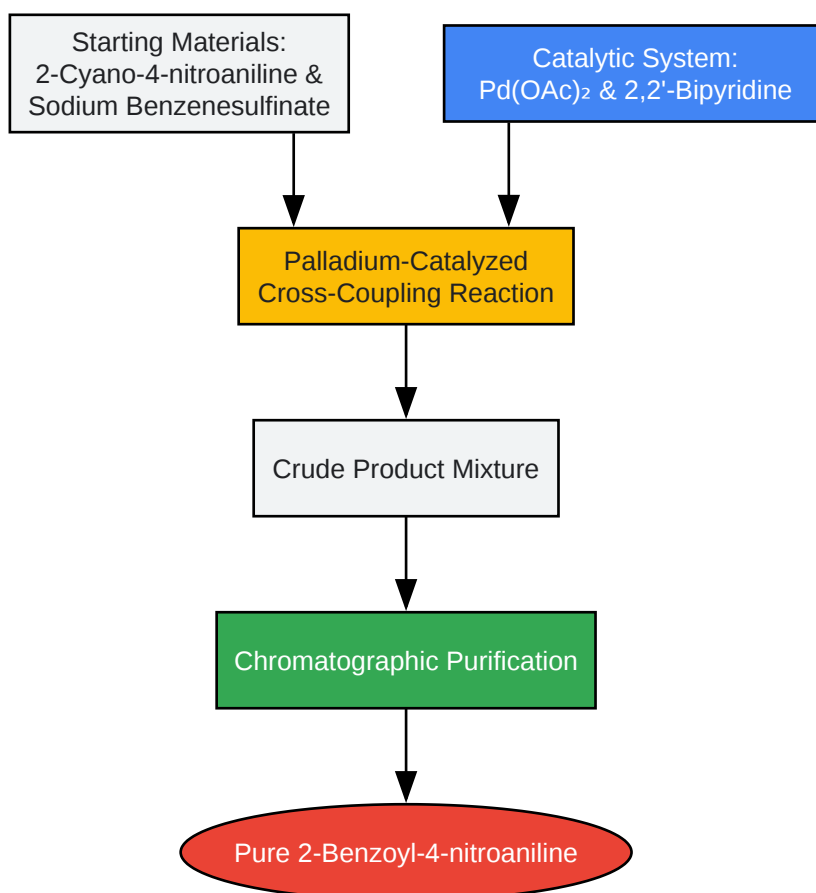
Synthesis Workflow



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Caption: Synthesis workflow for 2-Benzoyl-4-nitroaniline.

Logical Relationships in Synthesis



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Caption: Logical flow of the synthesis process.

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